

Electrophysiological Effects on Cardiac Action Potentials

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Compound of Interest

Compound Name: Guan-fu base G

Cat. No.: B3029798

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Guan-fu base G (G-G) is an antiarrhythmic drug with a mixed electrophysiological profile, exhibiting characteristics of both Class I and Class IV antiarrhythmic agents. In contrast, verapamil is a classic Class IV antiarrhythmic drug that primarily functions as a calcium channel blocker.

The primary distinction in their effects on cardiac action potentials lies in their influence on action potential duration (APD). **Guan-fu base G** has been shown to prolong the APD at both 50% and 90% repolarization (APD50 and APD90). Conversely, verapamil shortens the APD, an effect attributed to an increase in the delayed rectifying potassium current.

Both drugs lead to a decrease in the maximum upstroke velocity (V_{max}) and the amplitude of the action potential (APA). However, **Guan-fu base G** is more potent in reducing V_{max} , which is indicative of its Class I action on the fast sodium channels. Verapamil, on the other hand, demonstrates greater potency in decreasing the APA, consistent with its primary mechanism of blocking the slow inward calcium current.

Regarding the resting membrane potential (RMP), **Guan-fu base G** has been observed to shift it to a less negative value, while verapamil has no significant effect.

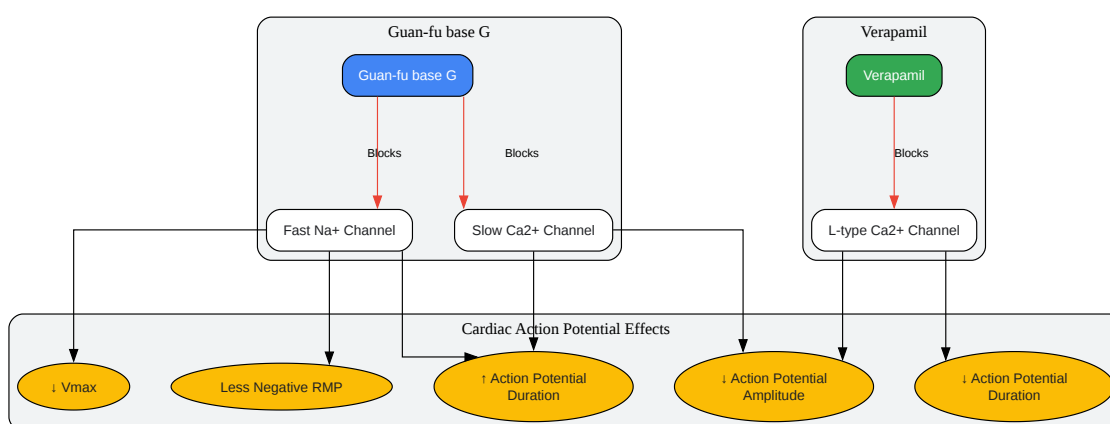
Comparative Data on Cardiac Action Potential Parameters

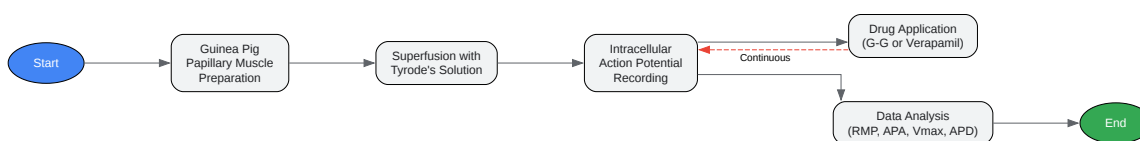
The following table summarizes the key quantitative differences in the effects of **Guan-fu base G** and verapamil on cardiac action potentials in guinea pig papillary muscle.

Parameter	Guan-fu base G	Verapamil
Action Potential Duration (APD)	Prolongs	Shortens
Maximum Upstroke Velocity (Vmax)	Decreases (more potent)	Decreases
Action Potential Amplitude (APA)	Decreases	Decreases (more potent)
Resting Membrane Potential (RMP)	Shifts to a less negative value	No significant effect

Signaling Pathways and Mechanisms of Action

The distinct effects of **Guan-fu base G** and verapamil on cardiac action potentials stem from their different primary targets within the cardiac myocyte.





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